

Physical and chemical properties of Isoprocurcumenol

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Compound of Interest

Compound Name: Isoprocurcumenol

Cat. No.: B15615217

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An In-depth Technical Guide to **Isoprocurcumenol**

Introduction

Isoprocurcumenol is a naturally occurring guaiane-type sesquiterpenoid found in several plant species, most notably within the *Curcuma* genus (turmeric)[1][2]. As a secondary metabolite, it is of significant interest to researchers in pharmacology and drug development due to its demonstrated biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Isoprocurcumenol**, details on its characterization, and insights into its mechanism of action.

Chemical and Physical Properties

Isoprocurcumenol's identity is defined by its chemical structure and associated physical properties. While most sources concur on its core attributes, minor variations in reported physical states exist in the literature. It is classified as a sesquiterpenoid[3][4].

Quantitative Data Summary

The following tables summarize the key quantitative properties of **Isoprocurcumenol**.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C₁₅H₂₂O₂	[3] [4]
Molecular Weight	234.33 g/mol	[3] [4] [5]
Monoisotopic Mass	234.161979940 Da	[3] [4]
Physical Description	Solid [4] or Colourless Oil [5] [6]	[4] [5] [6]
Melting Point	96 - 98 °C (for solid form)	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1] [5]

| CAS Number | 102130-90-5 |[\[4\]](#)[\[5\]](#) |

Table 2: Spectroscopic Data

Technique	Data	Source(s)
GC-MS	M⁺ at m/z 234	[6]
IR (CHCl ₃)	ν_{max} at 3450, 1674, 1610 cm ⁻¹	[6]
UV (MeOH)	λ_{max} at 205 nm (log ϵ : 1.83)	[6]
¹ H NMR	Data available in cited literature	[6]

| ¹³C NMR | Data available in cited literature |[\[6\]](#) |

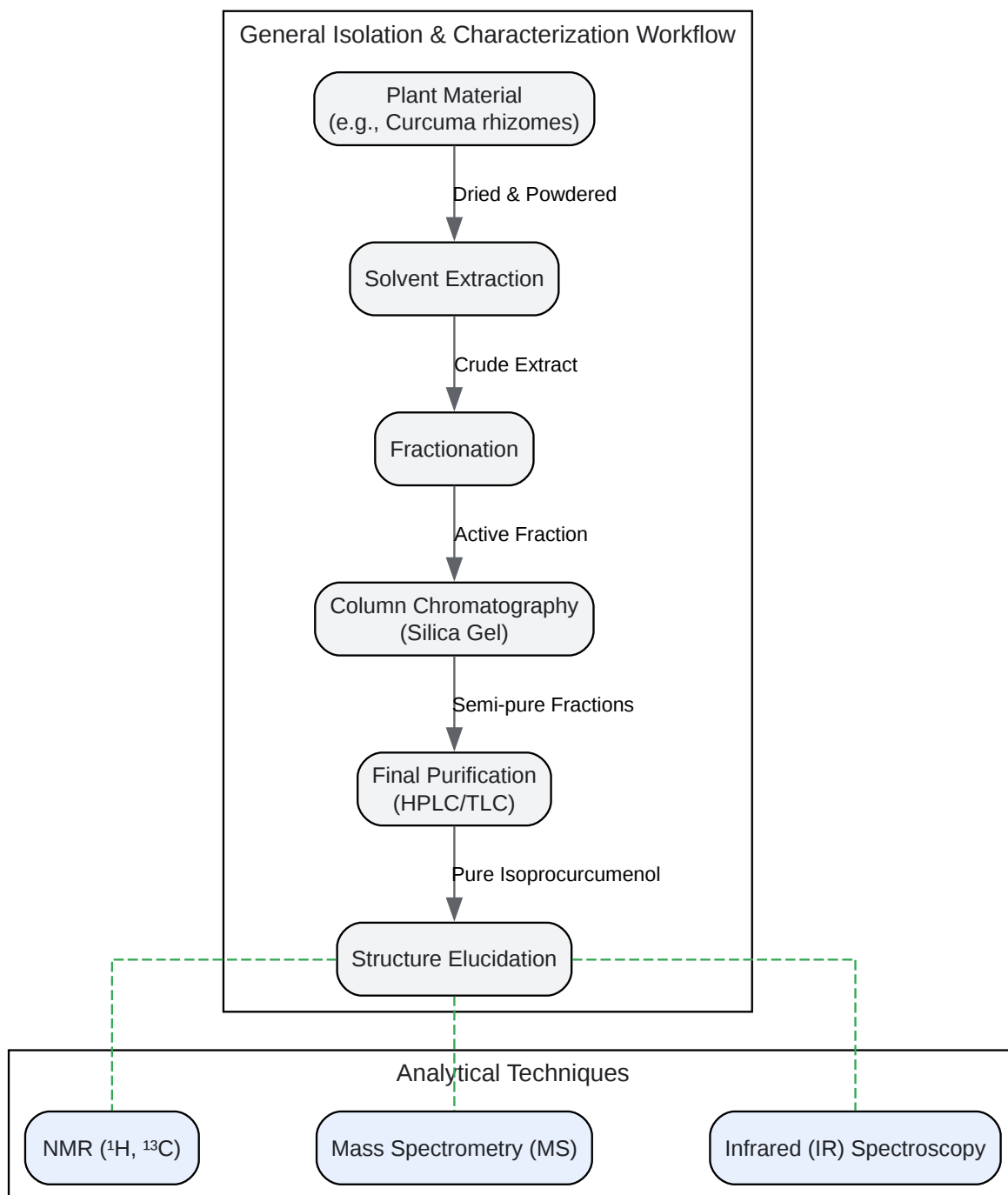
Experimental Protocols

The isolation and characterization of **Isoprocurcumenol** rely on standard phytochemical techniques. The general workflow is outlined below.

Isolation from Natural Sources

Isoprocurcumenol is typically isolated from the rhizomes of plants like *Curcuma zedoaria* or *Curcuma comosa*^{[1][6]}. A general methodology is as follows:

- **Extraction:** Dried and powdered rhizomes are subjected to solvent extraction, often using methanol or ethanol.
- **Fractionation:** The crude extract is then partitioned with solvents of increasing polarity (e.g., hexane, ethyl acetate, and water). The **Isoprocurcumenol**-containing fraction (typically the less polar ethyl acetate fraction) is concentrated.
- **Chromatographic Purification:** The active fraction is subjected to column chromatography over silica gel. Elution is performed with a solvent gradient system (e.g., hexane-ethyl acetate).
- **Final Purification:** Fractions containing **Isoprocurcumenol** are further purified using techniques like preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to yield the pure compound^[6].



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A generalized workflow for the isolation and structural analysis of **Isoprocurcumenol**.

Characterization Methods

- Thin Layer Chromatography (TLC): Performed on silica gel 60 F₂₅₄ plates. Spots are visualized under UV light (254 nm) and by staining with vanillin-H₂SO₄ reagent followed by heating[6].
- Gas Chromatography-Mass Spectrometry (GC-MS): Used to determine the molecular weight and fragmentation pattern of the compound[6].
- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectroscopy are critical for elucidating the precise chemical structure, including stereochemistry.
- Infrared (IR) Spectroscopy: Provides information on the functional groups present, such as hydroxyl (-OH) and carbonyl (C=O) groups[6].

Biological Activity and Signaling Pathways

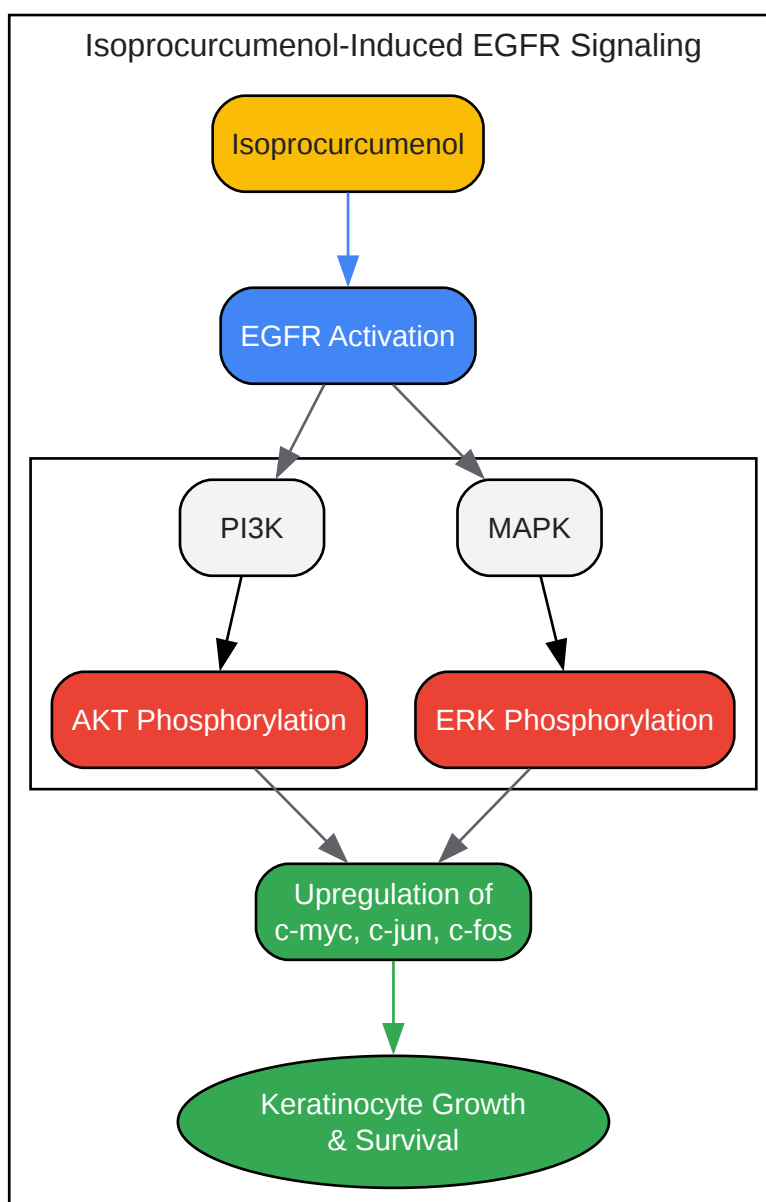
Isoprocurcumenol has been identified as a bioactive molecule that can activate the Epidermal Growth Factor Receptor (EGFR) signaling pathway. This activity is significant for its potential applications in skin regeneration and wound healing[2][7].

EGFR Signaling Pathway Activation

Isoprocurcumenol mimics the action of Epidermal Growth Factor (EGF) by activating EGFR signaling[7]. This activation initiates a downstream cascade involving two primary pathways:

- MAPK/ERK Pathway: Activation of this pathway leads to the phosphorylation of Extracellular signal-Regulated Kinase (ERK)[1][7].
- PI3K/AKT Pathway: The compound also promotes the phosphorylation of Protein Kinase B (AKT) through the PI3K pathway[1][7].

The dual activation of these pathways upregulates the expression of genes crucial for cell growth and proliferation, such as c-myc, c-jun, c-fos, and egr-1[2][7]. The ultimate biological outcome is the enhanced growth, proliferation, and survival of keratinocytes, which are essential for maintaining skin integrity[2][7].



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EGFR signaling cascade activated by **Isoprocurcumenol** in keratinocytes.

Conclusion

Isoprocurcumenol is a well-characterized sesquiterpenoid with defined physical, chemical, and biological properties. Its ability to activate the EGFR signaling pathway makes it a compound of high interest for drug development professionals, particularly in the fields of dermatology and regenerative medicine. The methodologies for its isolation and analysis are well-established, providing a solid foundation for further research into its therapeutic potential.

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